

# Application Notes and Protocols for Solvent Violet 38 in Non-Destructive Testing

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## Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

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## Introduction

**Solvent Violet 38**, an anthraquinone-based dye, presents potential applications in non-destructive testing (NDT), particularly in fluorescent penetrant inspection (FPI) and leak detection.<sup>[1]</sup> Its solubility in non-polar solvents and oils, coupled with its fluorescent properties, makes it a candidate for inclusion in penetrant formulations designed to detect surface-breaking defects in non-porous materials.<sup>[1]</sup> These application notes provide an overview of its properties, general experimental protocols based on industry standards, and the current landscape of its use in NDT.

## Physicochemical Properties and Spectroscopic Data

A comprehensive understanding of the physicochemical and spectroscopic properties of **Solvent Violet 38** is crucial for its effective application in NDT. While specific data in solvents typically used for NDT is not readily available in the public domain, general properties have been reported.

Table 1: Physicochemical Properties of **Solvent Violet 38**

Property	Value	Reference
Chemical Name	1,4-bis[(2,6-dibromo-4-methylphenyl)amino]anthraqui none	[2]
CAS Number	68239-76-9	[1]
Molecular Formula	C <sub>28</sub> H <sub>18</sub> Br <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	734.07 g/mol	[3]
Appearance	Dark powder	[1]
Solubility	Soluble in xylene and assorted non-polar solvents.	[1]
Shade in Solution	Blue-violet	[1]

Table 2: Spectroscopic Properties of **Solvent Violet 38**

Parameter	Value	Notes
Absorption Maximum ( $\lambda_{\text{max}}$ )	Data not available	Specific absorption maxima in NDT-relevant solvents are not publicly documented. As an anthraquinone dye, it is expected to absorb UV and/or visible light.
Emission Maximum ( $\lambda_{\text{em}}$ )	Data not available	The specific emission wavelength, which determines the color of the fluorescence, is not publicly documented for NDT applications.
Fluorescence Quantum Yield ( $\Phi_F$ )	Data not available	The quantum yield, a measure of the efficiency of fluorescence, is a critical parameter for sensitivity and is not publicly available for Solvent Violet 38.

## Experimental Protocols for Fluorescent Penetrant Inspection (FPI)

While specific protocols for **Solvent Violet 38** are not published, a general procedure for fluorescent penetrant inspection in accordance with ASTM E1417 can be adapted. The following protocol is a generalized workflow and should be optimized based on the specific penetrant formulation and application.

### 1. Penetrant Formulation:

- Dye Concentration: A typical usage rate for **Solvent Violet 38** in various applications is between 0.0001% and 0.05% by weight.<sup>[1]</sup> For NDT applications, the optimal concentration would need to be determined experimentally to balance fluorescence intensity with background noise.

- Carrier Solvent: The dye should be dissolved in a suitable non-polar, high-boiling point, and low-volatility carrier oil or solvent system that possesses good wetting and penetrating characteristics.

## 2. Pre-cleaning:

- Thoroughly clean the surface of the component to be inspected to remove any contaminants such as dirt, oil, grease, or paint that could obstruct the penetrant from entering defects.
- Ensure the surface is completely dry before applying the penetrant.

## 3. Penetrant Application:

- Apply the **Solvent Violet 38**-based penetrant to the surface of the component by spraying, brushing, or immersion.
- Ensure complete and even coverage of the area to be inspected.

## 4. Dwell Time:

- Allow the penetrant to dwell on the surface for a sufficient amount of time (typically 10 to 30 minutes) to allow it to seep into any surface-breaking discontinuities. Dwell time may vary depending on the material, temperature, and the size of the defects being sought.

## 5. Excess Penetrant Removal:

- Carefully remove the excess penetrant from the surface. The removal method will depend on the type of penetrant used (e.g., water-washable, post-emulsifiable, or solvent-removable).
- For a solvent-removable system, use a clean, lint-free cloth lightly dampened with a suitable remover. Avoid spraying the remover directly onto the surface, as this can remove the penetrant from the defects.

## 6. Developer Application:

- Apply a thin, even layer of a suitable developer to the surface. The developer acts as a blotter, drawing the trapped penetrant out of the defects to form a visible indication.

- Allow for an appropriate development time (typically 10 to 30 minutes).

#### 7. Inspection:

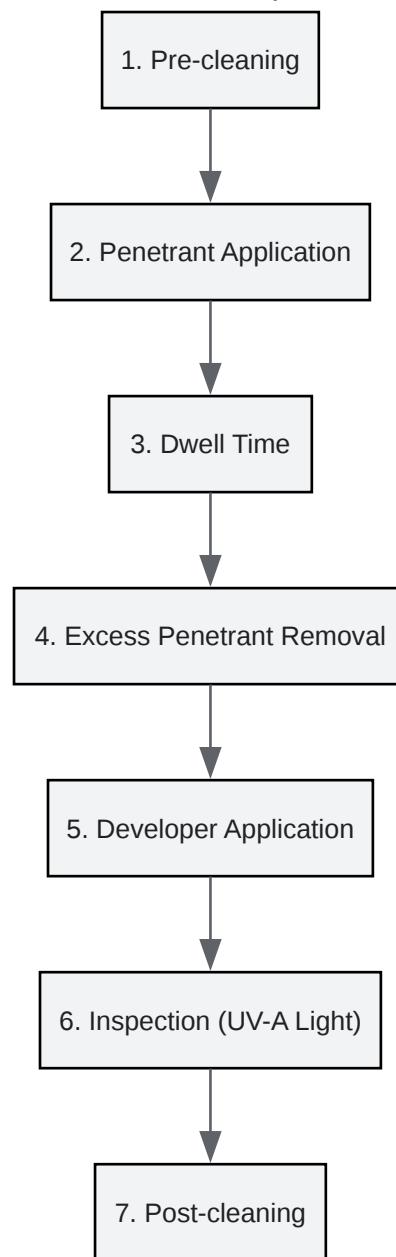
- Inspect the component in a darkened area using a UV-A (black light) source.
- Any defects will appear as fluorescent indications against the dark background.

#### 8. Post-cleaning:

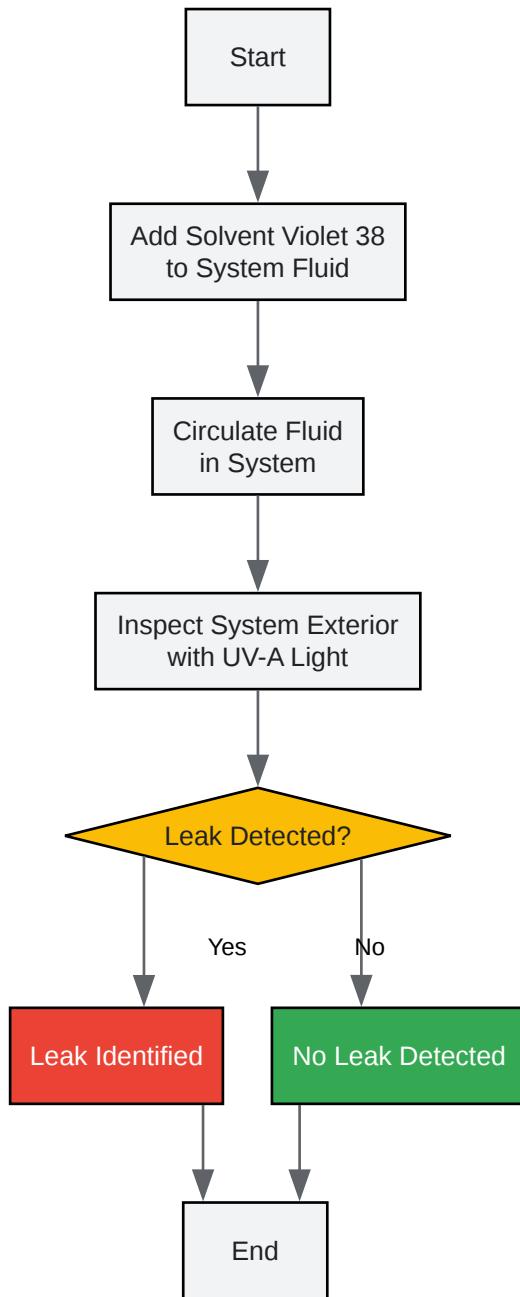
- Thoroughly clean the component to remove all residual penetrant and developer.

## Diagrams

## Fluorescent Penetrant Inspection Workflow



## Logic for Leak Detection using Solvent Violet 38

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